

Molecular weight and formula of Dimethyl tin dilaurate

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Compound of Interest

Compound Name: *Dimethyl tin dilaurate*

Cat. No.: *B1627703*

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In-Depth Technical Guide to Dimethyl Tin Dilaurate

For Researchers, Scientists, and Drug Development Professionals

Abstract

This technical guide provides a comprehensive overview of **dimethyl tin dilaurate**, an organotin compound with significant industrial applications. The document details its chemical and physical properties, synthesis, and analytical methodologies. A primary focus is placed on its role as a catalyst, particularly in the formation of polyurethanes. While its direct applications in drug development are not widespread, this guide explores the broader context of organotin compounds in pharmaceutical research and highlights key toxicological considerations relevant to the field.

Introduction

Dimethyl tin dilaurate is an organometallic compound belonging to the class of organotins. It is characterized by a central tin atom bonded to two methyl groups and two laurate groups. Primarily, it is utilized as a catalyst in various industrial processes, including the production of polyurethanes and silicones[1][2]. For professionals in drug development and research, understanding the properties and reactivity of such compounds is crucial, especially when

considering potential applications as catalysts in the synthesis of pharmaceutical intermediates or assessing potential toxicological impacts[3].

Chemical and Physical Properties

A summary of the key chemical and physical properties of **dimethyl tin dilaurate** is presented in Table 1.

Table 1: Physicochemical Properties of **Dimethyl Tin Dilaurate**

Property	Value	Reference
Chemical Formula	C ₂₆ H ₅₂ O ₄ Sn	[1]
Molecular Weight	547.39 g/mol	[1]
CAS Number	2179-99-9	
Appearance	Colorless to pale yellow liquid or powder	[2][4]
Solubility	Soluble in most organic solvents	[2]

Synthesis of Dimethyl Tin Dilaurate

The synthesis of **dimethyl tin dilaurate** typically involves the reaction of dimethyltin dichloride with lauric acid or its sodium salt. While specific protocols for **dimethyl tin dilaurate** are not extensively detailed in publicly available literature, a general procedure can be adapted from the synthesis of analogous compounds like dibutyltin dilaurate[5][6].

Experimental Protocol: Synthesis from Dimethyltin Dichloride and Lauric Acid

This protocol is based on the general principles of esterification of organotin halides.

Materials:

- Dimethyltin dichloride

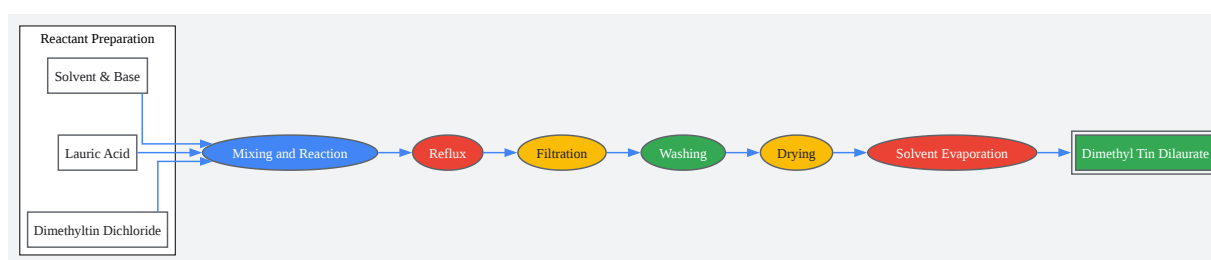
- Lauric acid
- A suitable solvent (e.g., toluene or benzene)
- A base to act as a hydrogen chloride scavenger (e.g., triethylamine or sodium hydroxide)
- Anhydrous sodium sulfate
- Reaction vessel with a stirrer, condenser, and dropping funnel
- Heating mantle
- Filtration apparatus
- Rotary evaporator

Procedure:

- In the reaction vessel, dissolve lauric acid (2 molar equivalents) in the chosen solvent.
- With stirring, add dimethyltin dichloride (1 molar equivalent) to the solution.
- Slowly add the base (2 molar equivalents) to the reaction mixture through the dropping funnel. The reaction is exothermic and may require cooling to maintain a controlled temperature.
- After the addition of the base is complete, heat the mixture to reflux for several hours to ensure the reaction goes to completion.
- Cool the reaction mixture to room temperature.
- Filter the mixture to remove the salt byproduct (e.g., triethylamine hydrochloride or sodium chloride).
- Wash the filtrate with water to remove any remaining impurities.
- Dry the organic layer over anhydrous sodium sulfate.
- Filter off the drying agent.

- Remove the solvent under reduced pressure using a rotary evaporator to obtain the crude **dimethyl tin dilaurate**.
- The product can be further purified by vacuum distillation if necessary.

Synthesis Workflow Diagram



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Caption: Synthesis workflow for **dimethyl tin dilaurate**.

Analytical Methodologies

The analysis of organotin compounds, including **dimethyl tin dilaurate**, can be challenging due to their potential for volatility and interaction with sample matrices. Common analytical techniques include gas chromatography coupled with mass spectrometry (GC-MS) and liquid chromatography coupled with inductively coupled plasma mass spectrometry (LC-ICP-MS)[7][8].

Experimental Protocol: Analysis by GC-MS

This protocol outlines a general approach for the determination of organotin compounds in a given matrix, which may require a derivatization step to increase volatility for GC analysis[9][10]

[11].

Materials:

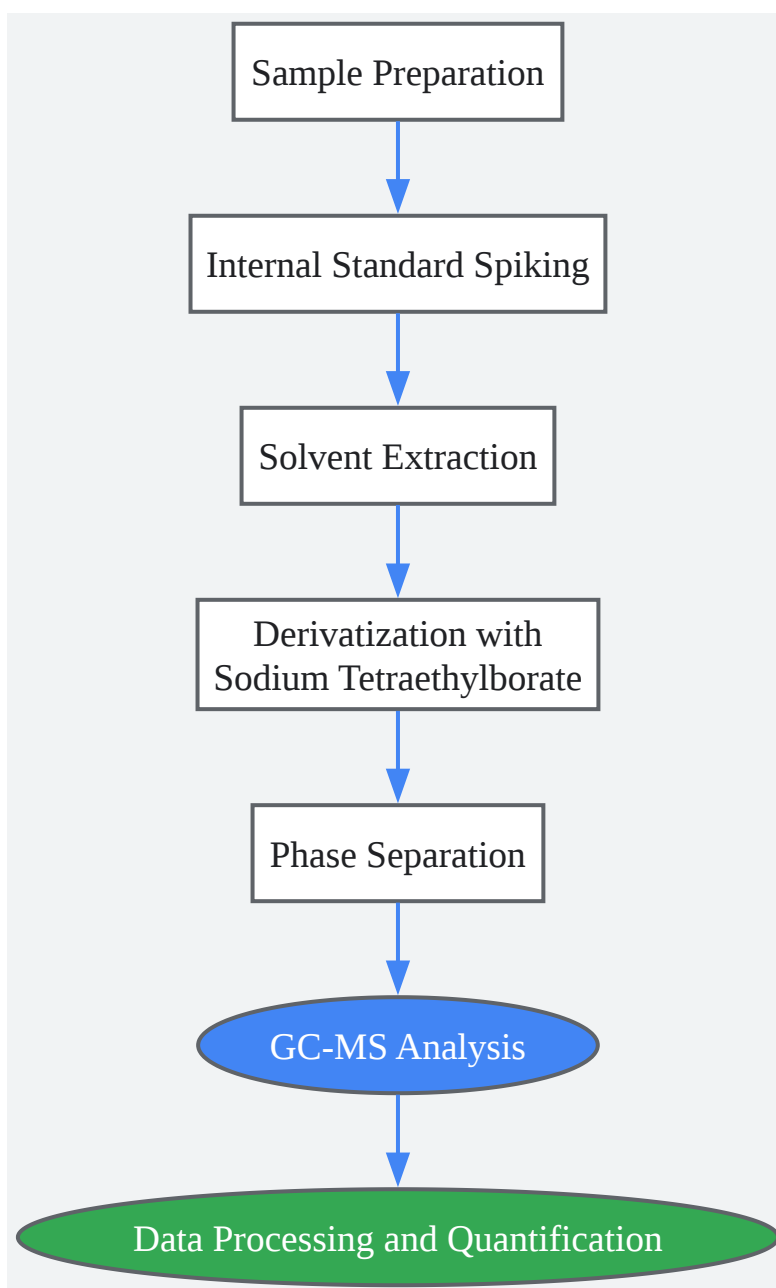
- Sample containing the analyte
- Internal standard (e.g., a deuterated organotin compound)
- Extraction solvent (e.g., hexane)
- Derivatization agent (e.g., sodium tetraethylborate)
- Buffer solution (e.g., acetate buffer)
- Vortex mixer
- Centrifuge
- GC-MS system

Procedure:

- Sample Preparation: Accurately weigh a known amount of the sample into a vial.
- Internal Standard Spiking: Add a known amount of the internal standard solution to the sample.
- Extraction: Add the extraction solvent and a buffer solution to the sample. Vortex the mixture to ensure thorough mixing and extraction of the analyte.
- Derivatization: Add the derivatization agent to the vial. This step converts the non-volatile organotin salt into a more volatile ethylated derivative.
- Phase Separation: After the reaction, allow the phases to separate. Centrifugation can be used to aid separation.
- Analysis: Carefully transfer the organic layer (containing the derivatized analyte) into a GC vial. Inject an aliquot into the GC-MS system.

- Quantification: Identify and quantify the analyte based on its retention time and mass spectrum, using the internal standard for calibration.

Analytical Workflow Diagram



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Caption: Analytical workflow for organotin compounds.

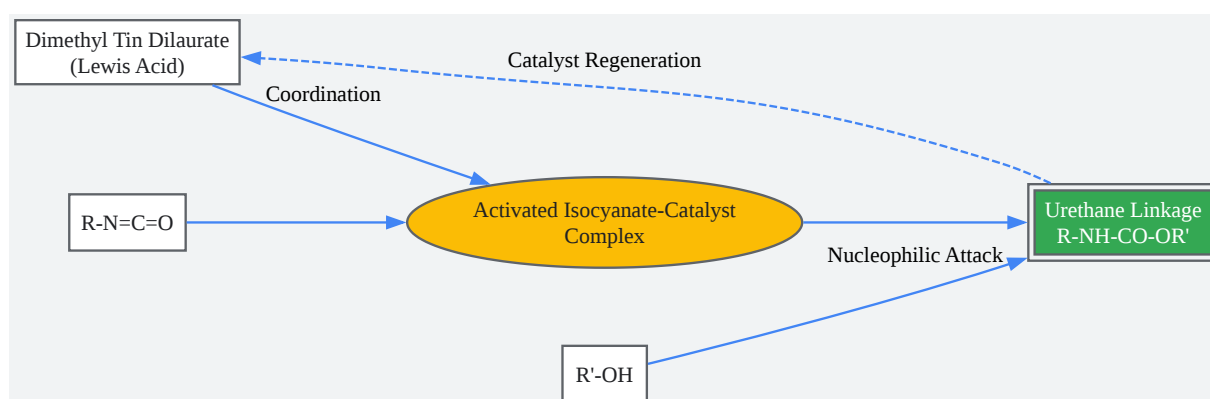
Applications

Catalysis in Polyurethane Formation

The primary application of **dimethyl tin dilaurate** is as a catalyst in the formation of polyurethanes from the reaction of isocyanates and polyols[2]. It acts as a Lewis acid, activating the isocyanate group towards nucleophilic attack by the hydroxyl groups of the polyol[12][13].

Catalytic Mechanism: The proposed mechanism involves the coordination of the tin atom to the oxygen of the isocyanate's carbonyl group. This coordination increases the electrophilicity of the carbonyl carbon, making it more susceptible to attack by the hydroxyl group of the polyol. A ternary complex involving the catalyst, isocyanate, and alcohol has been suggested as a key intermediate[14][15].

Catalytic Pathway Diagram



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Caption: Catalytic pathway of polyurethane formation.

Relevance to Drug Development

While **dimethyl tin dilaurate** itself is not a common pharmaceutical ingredient, organotin compounds have been explored for various therapeutic applications, including as potential anti-

tumor, anti-inflammatory, and antimalarial agents[16]. The catalytic properties of compounds like **dimethyl tin dilaurate** could be relevant in the synthesis of complex pharmaceutical intermediates[3]. However, the inherent toxicity of many organotin compounds is a significant barrier to their direct use in drug formulations. A listing for **dimethyl tin dilaurate** for "pharma use" exists, though specific applications are not detailed[4].

Toxicological Considerations

Organotin compounds, as a class, are known for their toxicity. The toxicity varies depending on the number and nature of the organic groups attached to the tin atom. Dialkyltin compounds, such as **dimethyl tin dilaurate**, can be toxic. For instance, the closely related dibutyltin dilaurate is known to be a neurotoxin and can cause irritation to the skin and eyes[17]. Therefore, handling **dimethyl tin dilaurate** requires strict safety precautions, including the use of appropriate personal protective equipment and working in a well-ventilated area[18].

Conclusion

Dimethyl tin dilaurate is a valuable industrial catalyst with well-defined chemical and physical properties. Its synthesis and analysis can be achieved through established organometallic chemistry and analytical techniques. While its primary role is in the polymer industry, the broader class of organotin compounds has been investigated for potential pharmaceutical applications. However, significant toxicological concerns necessitate careful handling and limit their direct therapeutic use. For researchers in drug development, **dimethyl tin dilaurate** and related compounds are more likely to be encountered as potential catalysts in synthetic pathways rather than as components of a final drug product. Further research into less toxic and more biocompatible organotin compounds may open new avenues for their application in the pharmaceutical sciences.

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